

Technical Support Center: High-Precision ¹⁴²Nd/ ¹⁴⁴Nd Isotope Ratio Analysis

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Compound of Interest		
Compound Name:	Neodymium-142	
Cat. No.:	B577217	Get Quote

Welcome to the technical support center for achieving high-precision and accurate ¹⁴²Nd/¹⁴⁴Nd isotope ratio measurements. This resource is designed for researchers, scientists, and professionals in drug development who are utilizing Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS). Here you will find troubleshooting guides and frequently asked questions to address common challenges encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What are the primary sources of error and imprecision in 142Nd/144Nd measurements?

A1: The primary sources of error and imprecision in ¹⁴²Nd/¹⁴⁴Nd measurements stem from several key areas:

- Isobaric Interferences: Direct overlap of isotopes from other elements, most notably ¹⁴²Ce on ¹⁴²Nd and ¹⁴⁴Sm on ¹⁴⁴Nd.[1]
- Mass Fractionation: Both instrumental and natural processes can cause preferential transmission or evaporation of lighter or heavier isotopes, which must be accurately corrected.[2][3][4]
- Sample Preparation: Incomplete separation of Nd from matrix elements, particularly Ce and Sm, during column chromatography can lead to significant inaccuracies.[1][5] Contamination from laboratory blanks is also a concern for small samples.



- Instrumental Instability: Fluctuations in instrument performance, such as amplifier gain,
 magnetic field stability, and plasma conditions, can degrade precision.[1][6]
- Sample Loading (TIMS): Inconsistent sample loading on filaments can affect ionization efficiency and stability.

Q2: What level of precision is achievable for 142Nd/144Nd measurements?

A2: The achievable precision is highly dependent on the analytical technique (TIMS or MC-ICP-MS), the amount of Nd sample available, and the rigor of the analytical protocol. Modern instruments can achieve external reproducibility in the range of a few parts per million (ppm).

Technique	Sample Amount	Typical External Precision (2σ)	Reference
TIMS	~800 ng	~2.4 ppm	[5]
TIMS	4 ng	~20 ppm	[7]
TIMS	400 ng	2 ppm	[8]
MC-ICP-MS	-	2.4 ppm	[1]
MC-ICP-MS	2 ng	<0.5 epsilon units	[9]

Q3: How do I choose between TIMS and MC-ICP-MS for my analysis?

A3: The choice between TIMS and MC-ICP-MS depends on the specific requirements of your research.

- TIMS is the benchmark for the highest precision measurements, often achieving sub-ppm precision.[1] It is particularly well-suited for applications demanding the highest accuracy, such as cosmochronology. However, it generally has lower sample throughput and can be more labor-intensive.
- MC-ICP-MS offers higher sample throughput and can ionize a wider range of elements.[10]
 Recent advancements have enabled MC-ICP-MS to achieve precision comparable to TIMS for Nd isotopes.[1][5] It is often preferred for studies requiring large datasets.



Troubleshooting Guides Issue 1: Inaccurate results due to isobaric interferences.

Symptoms:

- Consistently high or low 142Nd/144Nd ratios that are not reproducible.
- Measured isotope ratios of standards deviating significantly from certified values.
- Presence of significant signals at m/z 140 (for Ce) or m/z 147 (for Sm) during Nd analysis.

Possible Causes and Solutions:

Cause	Solution	
Incomplete separation of Ce and Sm during column chromatography.	Optimize the chromatographic separation protocol. A three-stage procedure using α-hydroxyisobutyric acid (α-HIBA) can be effective for simultaneous separation of Ce and Nd.[5] Ensure quantitative removal of Ce and Sm, as their presence directly interferes with ¹⁴² Nd and ¹⁴⁴ Nd, ¹⁴⁸ Nd, and ¹⁵⁰ Nd respectively.[1]	
Inadequate on-line interference correction (MC-ICP-MS).	Implement and verify on-line interference correction routines. For Ce interference on ¹⁴² Nd, monitor ¹⁴⁰ Ce and use the natural ¹⁴⁰ Ce/ ¹⁴² Ce ratio to subtract the contribution. For Sm interference on ¹⁴⁴ Nd, monitor an interference-free Sm isotope like ¹⁴⁷ Sm or ¹⁴⁹ Sm to calculate and subtract the interfering Sm isotopes.[1][11] It is crucial to also correct for the mass bias of the interfering element.[11]	
Presence of molecular species (MC-ICP-MS).	The presence of molecules like ¹⁴¹ PrH ⁺ can interfere with ¹⁴² Nd. Ensure high purity of the Nd fraction.[1]	

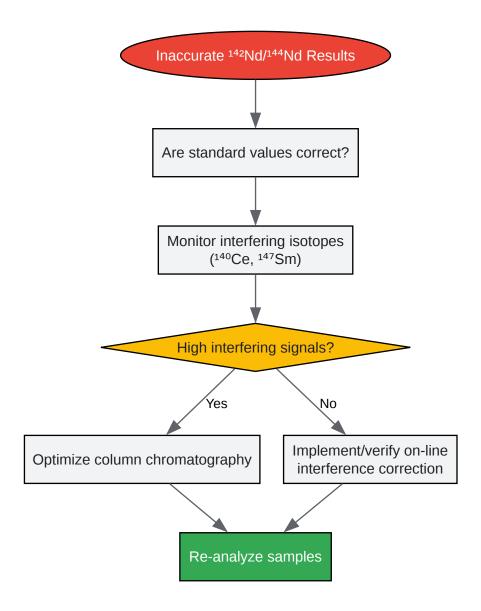


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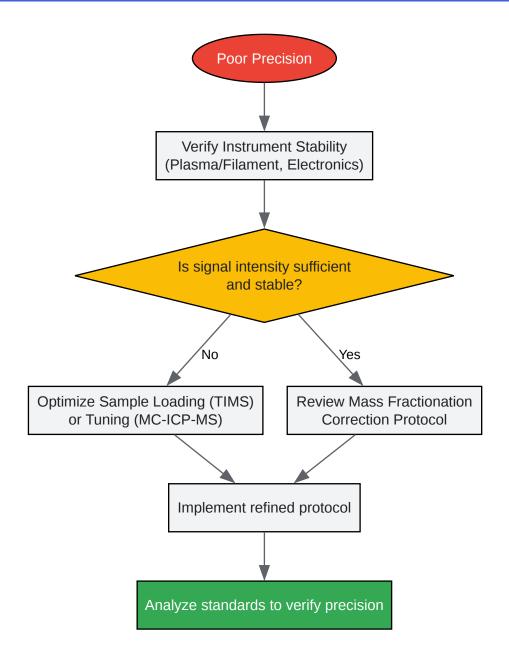
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Below is a DOT script visualizing the decision-making process for addressing isobaric interferences.









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